

Strategic Registration and Characterization of 2-Propylproline: A Technical Guide

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Compound of Interest

Compound Name: 2-propylproline

CAS No.: 637020-45-2

Cat. No.: B1451480

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Executive Summary

The registration of **2-propylproline** (specifically

-propylproline) with the Chemical Abstracts Service (CAS) is a critical milestone in moving a peptidomimetic candidate from bench to development. As a non-proteinogenic amino acid, **2-propylproline** introduces specific conformational constraints (helix-breaking or turn-inducing) essential for next-generation peptide therapeutics.

This guide addresses a common misconception: You do not "create" a CAS number; you submit a substance for assignment. If the substance is novel, CAS assigns a new identifier. If it exists, you must locate the correct existing identifier to avoid regulatory redundancy.

Critical Safety Note: Do not confuse **2-propylproline** (an amino acid derivative) with "

-propyl-

-aminoketones" (often associated with cathinone stimulants). This guide focuses strictly on the pyrrolidine-2-carboxylic acid scaffold.

Part 1: Chemical Identity & Stereochemical Definition

Before initiating any registration workflow, the chemical identity must be unambiguous. CAS Registry is stereospecific; a racemic mixture, an (S)-enantiomer, and an (R)-enantiomer will all receive different CAS numbers.

The Molecule: 2-Propylproline[1][2][3][4][5]

- IUPAC Name: 2-propylpyrrolidine-2-carboxylic acid[1]

- Molecular Formula:

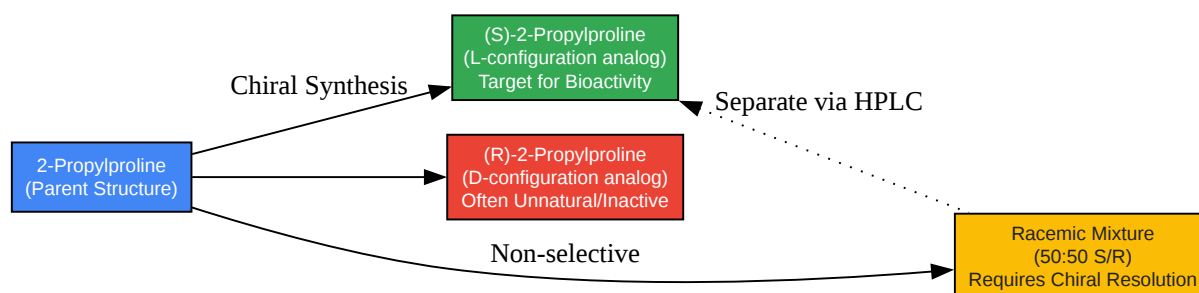
[2]

- Key Structural Feature: The

-carbon is quaternary, bonded to the amine, the carboxylate, the propyl side chain, and the pyrrolidine ring.

Stereochemical Variants

You must determine which isomer you possess. Using a generic CAS number for a specific enantiomer in a regulatory filing (e.g., IND or IMPD) is a critical compliance error.



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Figure 1: Stereochemical hierarchy of **2-propylproline**. CAS assigns unique identifiers to each node.

Part 2: The Pre-Registration Audit (Search Strategy)

Before paying for registration, you must verify if your specific form already exists.

Known CAS Numbers (Reference Data)

Based on current registry data, the following identifiers exist. Verify these against your specific salt form (HCl, TFA, Free Base).

Substance Identity	Stereochemistry	CAS Registry Number	Note
2-propylproline hydrochloride	Racemic / Unspecified	2103397-17-5	Common commercial form
(R)- -allyl-proline	Enantiopure (R)	177206-69-8	Analog (for reference)
-methyl-L-proline	Enantiopure (S)	42856-71-3	Analog (for reference)

Search Protocol

Do not rely on Google. Use SciFinder-n or CAS STNext for authoritative verification.

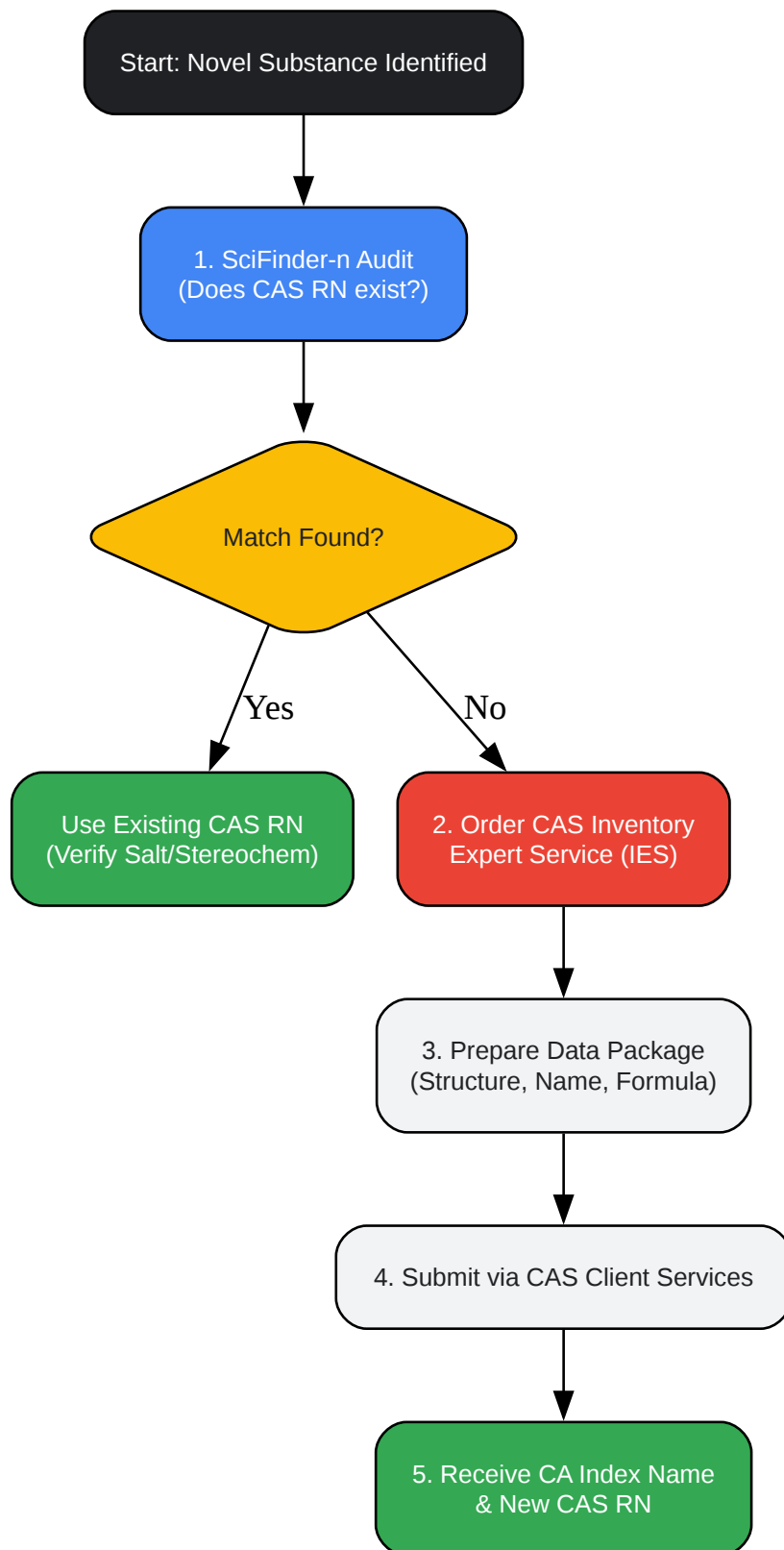
- Exact Structure Search: Draw the specific enantiomer.
- Substructure Search: If the exact match fails, search the core pyrrolidine-2-carboxylic acid with a propyl substituent at position 2.
- Stereo-search: Ensure "Match Stereochemistry" is enabled.

Part 3: The CAS Registration Workflow (IES)

If your specific isomer or salt form (e.g., (S)-**2-propylproline** tosylate) does not exist, you must utilize the CAS Inventory Expert Service (IES). This is the standard pathway for obtaining a

CAS number for regulatory submissions (TSCA PMN, REACH).

Step-by-Step Registration Protocol



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Figure 2: Decision tree for CAS Number acquisition. The IES pathway is required only for novel substances.

IES Submission Requirements

To obtain a new number, you must provide CAS with:

- Chemical Structure Diagram: Must clearly indicate stereochemistry (wedge/dash).
- Molecular Formula:
(for free base).[3]
- Systematic Name (Proposed): e.g., (2S)-2-propylpyrrolidine-2-carboxylic acid. CAS will generate the official CA Index Name.
- Confidentiality Level:
 - Public: The number and substance are linked in the public registry.
 - Confidential: You receive the number, but the identity is not searchable by others (common for pre-patent molecules).

Part 4: Analytical Characterization (The "Evidence")

For internal validation and potential regulatory questions, you must prove you have synthesized **2-propylproline** and not an isomer (like 3-propylproline) or the wrong enantiomer.

Nuclear Magnetic Resonance (NMR)

The quaternary

-carbon destroys the typical

-proton signal found in standard proline.

- NMR (D

O/DCI): Look for the disappearance of the

-H signal (usually ~4.0-4.5 ppm in Pro).

- Diagnostic Signal: The propyl group methyl triplet (ppm) and the methylene multiplets (ppm).
- NMR: The quaternary carbon (C2) will appear significantly downfield (ppm) compared to standard alkyl carbons, but distinct from the carbonyl (ppm).

Chiral HPLC (Enantiomeric Excess)

To distinguish (S) from (R) for CAS specification:

- Column: Chiralpak AD-H or Chiralcel OD-H (Daicel).
- Mobile Phase: Hexane/IPA/TFA (e.g., 90:10:0.1).
- Derivatization: Often requires N-protection (e.g., Boc or Cbz) or esterification to improve resolution on chiral columns, as free amino acids can streak.
 - Note: If you register the free acid, ensure your data supports the free acid structure, even if you used a derivative to prove chirality.

Mass Spectrometry (HRMS)

- Technique: ESI-TOF (Positive Mode).
- Target Ion:
(Calc. for
).

Part 5: Regulatory Implications

TSCA (USA)

If you intend to manufacture **2-propylproline** for commercial sale (not just R&D), it must be on the TSCA Inventory.

- PMN (Premanufacture Notice): Requires the CA Index Name obtained via IES.[4]
- R&D Exemption: If used solely for R&D under supervision, full TSCA registration may be waived, but the CAS number is still useful for safety data sheets (SDS).

REACH (EU)

- EC Number: If the substance is new, it will not have an EC number. You will use the CAS number and IUPAC name for the inquiry dossier.[5]

References

- CAS Inventory Expert Service (IES). American Chemical Society.[6] (The official authority for assigning CAS numbers and CA Index Names).[7] [\[Link\]](#)
- TSCA Chemical Substance Inventory. United States Environmental Protection Agency. (Regulatory context for CAS number usage). [\[Link\]](#)
- Seebach, D., et al. "Self-Regeneration of Stereocenters (SRS)—Applications, Limitations, and Abandonment of a Synthetic Principle." *Angewandte Chemie International Edition*, 1996.
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